

A Comprehensive Guide to the Nomenclature of Perfluoro-3,7-dimethyloctanoic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Perfluoro-3,7-dimethyloctanoic acid

Cat. No.: B106136

[Get Quote](#)

This technical guide provides a detailed overview of the various names, synonyms, and identifiers for the chemical compound **Perfluoro-3,7-dimethyloctanoic acid**. The information is intended for researchers, scientists, and professionals in drug development who require precise and comprehensive details for identification and documentation.

Nomenclature and Identifiers

Perfluoro-3,7-dimethyloctanoic acid is a per- and polyfluoroalkyl substance (PFAS).^[1] Accurate identification of this compound is crucial for research, regulatory compliance, and safety. The following table summarizes its various names and chemical identifiers.

Identifier Type	Identifier
Common Name	Perfluoro-3,7-dimethyloctanoic acid
IUPAC Name	2,2,3,4,4,5,5,6,6,7,8,8,8-tridecafluoro-3,7-bis(trifluoromethyl)octanoic acid[2]
CAS Number	172155-07-6[2][3][4][5][6]
EC Number	671-192-7[2][7]
Molecular Formula	C10HF19O2[2][3][4][6][8]
Molecular Weight	514.08 g/mol [2][3][4][9]
Abbreviation	PF-3,7-DMOA[1][3][10]

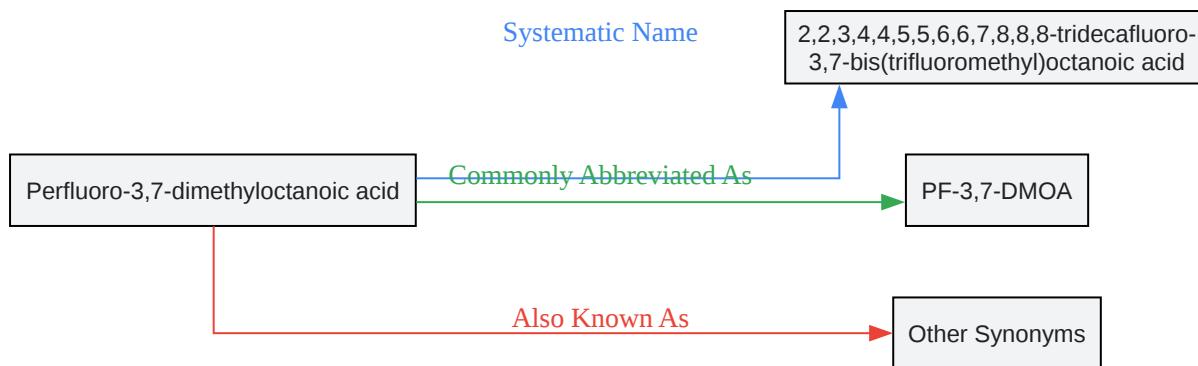
Synonyms and Alternate Names

The compound is also known by several other names in literature and chemical databases. These are listed below for comprehensive reference.

- 3,7-Bis(trifluoromethyl)-2,2,3,4,4,5,5,6,6,7,8,8,8-tridecafluoroctanoic acid[4][6][8]
- Perfluoro(3,7-dimethyloctanoic acid)[4][7][8]
- Perfluoro(3,7-bis(trifluoromethyl))octanoic acid[2][8]
- Octanoic acid, 2,2,3,4,4,5,5,6,6,7,8,8,8-tridecafluoro-3,7-bis(trifluoromethyl)-[2][8][10]
- PF3,7DIMEOA[8]
- P37DMOA[2]
- Caprylic Acid Impurity 82[8]

Logical Relationship of Nomenclature

The following diagram illustrates the relationship between the primary name, its systematic IUPAC name, and its common abbreviation.



[Click to download full resolution via product page](#)

Nomenclature hierarchy for **Perfluoro-3,7-dimethyloctanoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Perfluor(3,7-dimethyloctansäure) – Wikipedia [de.wikipedia.org]
- 2. 2,2,3,4,4,5,5,6,6,7,8,8,8-Tridecafluoro-3,7-bis(trifluoromethyl)octanoic acid | C10HF19O2 | CID 2776093 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. achemtek.com [achemtek.com]
- 4. scbt.com [scbt.com]
- 5. accustandard.com [accustandard.com]
- 6. exfluor.com [exfluor.com]
- 7. Perfluoro(3,7-dimethyloctanoic acid), CAS No. 172155-07-6 | A to Z | Chemicals | Carl ROTH - Belgium [carlroth.com]
- 8. PERFLUORO-3,7-DIMETHYLOCTANOIC ACID | 172155-07-6 [amp.chemicalbook.com]
- 9. hpc-standards.us [hpc-standards.us]
- 10. perfluoro-3,7-dimethyloctanoic acid - Wikidata [wikidata.org]

- To cite this document: BenchChem. [A Comprehensive Guide to the Nomenclature of Perfluoro-3,7-dimethyloctanoic acid]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b106136#alternate-names-for-perfluoro-3-7-dimethyloctanoic-acid>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com